

# Application Notes and Protocols for 2-Nitro-4-phenylazophenol Solutions

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## Compound of Interest

Compound Name: 2-Nitro-4-phenylazophenol

Cat. No.: B15469934

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These application notes provide a detailed protocol for the preparation and standardization of solutions of **2-Nitro-4-phenylazophenol**, a compound of interest in various chemical and pharmaceutical research settings. Due to the limited availability of specific established protocols for this compound, this document outlines a generalized yet robust methodology based on standard practices for analogous azo dyes and nitroaromatic compounds. Adherence to good laboratory practices and proper validation are essential for ensuring the accuracy and reliability of results.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Nitro-4-phenylazophenol** is presented in Table 1. This information is critical for the accurate preparation of solutions and for understanding the compound's behavior in different analytical procedures.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>9</sub> N <sub>3</sub> O <sub>3</sub>	[1][2]
Molecular Weight	243.22 g/mol	[1][2]
IUPAC Name	2-nitro-4-(phenyldiazenyl)phenol	[1]
CAS Number	55936-40-8	[1][2]

## Experimental Protocols

### Preparation of a Stock Solution of 2-Nitro-4-phenylazophenol

The preparation of a standard stock solution is the foundational step for any quantitative analysis. The following protocol details the preparation of a 1 mg/mL stock solution.

Materials:

- **2-Nitro-4-phenylazophenol** (solid, high purity)
- Dimethyl sulfoxide (DMSO, analytical grade)
- Volumetric flask (e.g., 10 mL)
- Analytical balance
- Spatula
- Weighing paper

Procedure:

- Accurately weigh approximately 10 mg of **2-Nitro-4-phenylazophenol** onto a piece of weighing paper using an analytical balance. Record the exact weight.
- Carefully transfer the weighed solid into a 10 mL volumetric flask.
- Add a small amount of DMSO (approximately 5 mL) to the volumetric flask to dissolve the solid. Gently swirl the flask to ensure complete dissolution. A brief sonication may be employed if the compound is slow to dissolve.
- Once the solid is completely dissolved, add DMSO to the volumetric flask until the solution reaches the calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.

- Label the flask clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution in a cool, dark place to minimize degradation. Amber glass vials are recommended.

## Standardization of the 2-Nitro-4-phenylazophenol Solution by UV-Vis Spectrophotometry

UV-Vis spectrophotometry is a common and reliable method for determining the concentration of chromophoric compounds like **2-Nitro-4-phenylazophenol**. This protocol requires the determination of the compound's molar absorptivity.

Materials:

- **2-Nitro-4-phenylazophenol** stock solution (prepared as above)
- Dimethyl sulfoxide (DMSO, analytical grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Micropipettes

Procedure:

Part A: Determination of Maximum Wavelength ( $\lambda_{\text{max}}$ )

- Prepare a dilute solution of **2-Nitro-4-phenylazophenol** in DMSO from the stock solution.
- Using the spectrophotometer, scan the absorbance of the solution across a range of wavelengths (e.g., 200-800 nm) to identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).

Part B: Generation of a Standard Curve

- Prepare a series of standard solutions of **2-Nitro-4-phenylazophenol** in DMSO by serial dilution of the stock solution. A typical concentration range might be 1-20  $\mu\text{g/mL}$ .

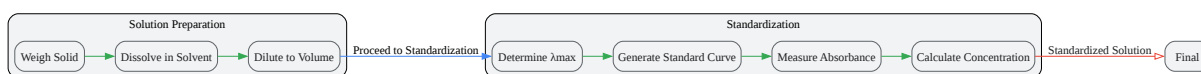
- Measure the absorbance of each standard solution at the predetermined  $\lambda_{\text{max}}$  using DMSO as the blank.
- Plot a graph of absorbance versus concentration.
- Perform a linear regression analysis on the data points. The resulting equation ( $y = mx + c$ , where  $y$  is absorbance and  $x$  is concentration) and the correlation coefficient ( $R^2$ ) should be determined. An  $R^2$  value close to 1 indicates a good linear relationship.

#### Part C: Determination of the Concentration of an Unknown Solution

- Measure the absorbance of the unknown **2-Nitro-4-phenylazophenol** solution at the  $\lambda_{\text{max}}$ .
- Using the equation from the standard curve, calculate the concentration of the unknown solution.

## Logical Workflow for Preparation and Standardization

The following diagram illustrates the logical workflow for the preparation and standardization of a **2-Nitro-4-phenylazophenol** solution.



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Caption: Workflow for **2-Nitro-4-phenylazophenol** Solution Preparation and Standardization.

## Data Presentation

For accurate record-keeping and comparison, all quantitative data should be summarized in clearly structured tables.

Table 2: Standard Curve Data for **2-Nitro-4-phenylazophenol**

Standard Concentration (µg/mL)	Absorbance at $\lambda_{\text{max}}$
1	[Insert Value]
5	[Insert Value]
10	[Insert Value]
15	[Insert Value]
20	[Insert Value]

Table 3: Linear Regression Analysis of Standard Curve

Parameter	Value
Slope (m)	[Insert Value]
Y-intercept (c)	[Insert Value]
Correlation Coefficient ( $R^2$ )	[Insert Value]

## Conclusion

The protocols outlined in these application notes provide a comprehensive framework for the preparation and standardization of **2-Nitro-4-phenylazophenol** solutions. Given the absence of a specific, universally adopted method, the successful implementation of these procedures will rely on careful execution and thorough validation by the end-user. The principles of spectrophotometric analysis are well-established and, when applied correctly, will yield accurate and reproducible results for the quantification of this compound in solution.

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## References

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